

# An In-Depth Technical Guide to 1-Methoxy-4-propylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methoxy-4-propylbenzene

Cat. No.: B087226

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Methoxy-4-propylbenzene**, also known as 4-propylanisole or dihydroanethole. It is an aromatic ether with applications in the flavor and fragrance industry and serves as a versatile precursor in organic synthesis. This document details experimental protocols for the determination of its key properties, methods for its synthesis, and an analysis of its chemical reactivity. Spectroscopic data are presented with interpretations to aid in the identification and characterization of this compound.

## Chemical and Physical Properties

**1-Methoxy-4-propylbenzene** is a colorless liquid with a characteristic sweet, anise-like odor. [1] It belongs to the class of organic compounds known as phenylpropanes, which contain a phenylpropane moiety.[2]

## Identification

| Identifier        | Value  |
|-------------------|--|
| IUPAC Name        | 1-methoxy-4-propylbenzene  |
| Synonyms          | 4-propylanisole, p-propylanisole, dihydroanethole                |
| CAS Number        | 104-45-0[3]  |
| Molecular Formula | C <sub>10</sub> H <sub>14</sub> O[3]                             |
| Molecular Weight  | 150.22 g/mol [3]   |
| InChI             | InChI=1S/C10H14O/c1-3-4-9-5-7-10(11-2)8-6-9/h5-8H,3-4H2,1-2H3[3] |
| InChI Key         | KBHWKXNXTURZCD-UHFFFAOYSA-N[3]                                   |
| SMILES            | CCCC1=CC=C(C=C1)OC   |

## Physical Properties

A summary of the key physical properties of **1-Methoxy-4-propylbenzene** is provided in the table below.

| Property                              | Value   |
|---------------------------------------|---|
| Melting Point                         | -20 °C (estimated)  |
| Boiling Point                         | 215 °C[1]   |
| Density                               | 0.941 g/mL at 25 °C[1]  |
| Refractive Index (n <sup>20</sup> /D) | 1.504[1]  |
| Flash Point                           | 87 °C (189 °F)  |
| Solubility                            | Very slightly soluble in water, soluble in alcohol and oils.[1] |
| logP                                  | 3.66[1]   |

## Experimental Protocols

This section provides detailed methodologies for the determination of the key physical properties of **1-Methoxy-4-propylbenzene**.

### Determination of Boiling Point

The boiling point can be determined using a Thiele tube apparatus.

Procedure:

- A small amount of **1-Methoxy-4-propylbenzene** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The apparatus is heated slowly and uniformly.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is recorded as the boiling point.

### Determination of Density

The density can be determined using a pycnometer or a graduated cylinder and a balance.

Procedure (using a graduated cylinder):

- An empty, dry 10 mL graduated cylinder is weighed on an analytical balance.
- Exactly 10 mL of **1-Methoxy-4-propylbenzene** is added to the graduated cylinder.
- The graduated cylinder containing the liquid is reweighed.
- The density is calculated by dividing the mass of the liquid by its volume (10 mL).

### Determination of Refractive Index

The refractive index is measured using an Abbe refractometer.

Procedure:

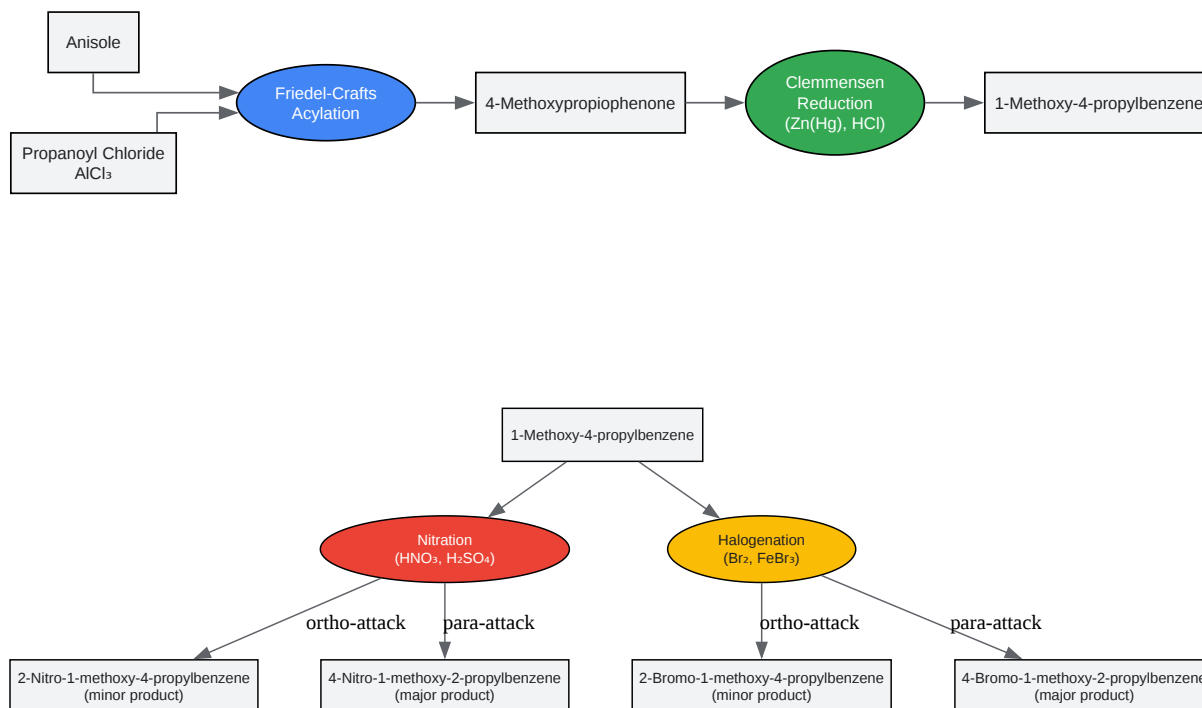
- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A few drops of **1-Methoxy-4-propylbenzene** are placed on the prism.
- The prism is closed, and the light source is adjusted to illuminate the field of view.
- The adjustment knob is turned until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the scale. The temperature should be recorded as the refractive index is temperature-dependent.

## Synthesis of 1-Methoxy-4-propylbenzene

**1-Methoxy-4-propylbenzene** can be synthesized through several methods, including Friedel-Crafts acylation followed by reduction, and Williamson ether synthesis.

### Friedel-Crafts Acylation of Anisole followed by Clemmensen Reduction

This two-step synthesis first introduces an acyl group to the anisole ring, which is then reduced to a propyl group.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzene, 1-methoxy-4-propyl- [webbook.nist.gov]
- 2. benchchem.com [benchchem.com]
- 3. Benzene, 1-methoxy-4-propyl- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Methoxy-4-propylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087226#1-methoxy-4-propylbenzene-chemical-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)